

Essential Safety and Disposal Guidance for A55453

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A55453

Cat. No.: B1666396

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For Researchers, Scientists, and Drug Development Professionals: This document provides crucial safety and logistical information for the proper handling and disposal of **A55453**, a potent α 1-adrenergic antagonist.

While a comprehensive Safety Data Sheet (SDS) with specific disposal instructions for **A55453** is not publicly available, this guide outlines proper disposal procedures based on its classification as a prazosin analogue and general best practices for laboratory chemical waste management. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance.

Chemical Identity and Properties

A55453 is identified as a prazosin analogue and is utilized in research as a potent α 1-adrenergic antagonist. Below is a summary of its key identifiers.

Property	Value
Chemical Name	A55453
CAS Number	89687-06-9
Synonyms	Prazosin analogue
Molecular Formula	C25H32N6O3
Molecular Weight	464.56 g/mol

Proper Disposal Procedures for A55453

The following step-by-step procedures are provided as a guide for the safe disposal of **A55453**. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure compliance with all local, state, and federal regulations.

1. Waste Identification and Classification:

- **Characterize the Waste:** All waste containing **A55453**, including pure compound, solutions, contaminated personal protective equipment (PPE), and empty containers, must be treated as hazardous chemical waste.
- **Consult Safety Data Sheets of Solvents:** If **A55453** is in a solution, the SDS for the solvent(s) must also be consulted to determine the overall hazardous characteristics of the waste.

2. Personal Protective Equipment (PPE):

- **Minimum PPE:** Always wear appropriate PPE when handling **A55453** waste, including a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator may be necessary. Consult your institution's EHS for guidance on respirator selection.

3. Waste Segregation and Storage:

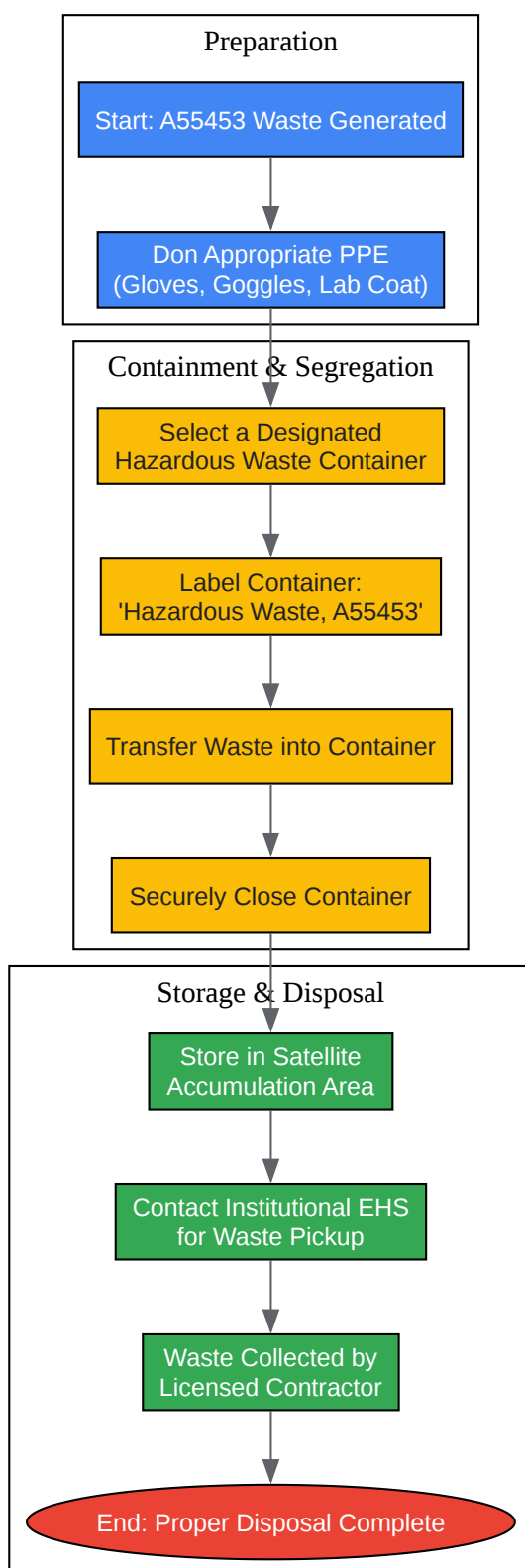
- **Dedicated Waste Container:** Use a dedicated, properly labeled hazardous waste container for all **A55453** waste. The container must be in good condition, compatible with the waste, and have a secure-fitting lid.
- **Labeling:** The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**A55453**," and any other components in the waste stream. The accumulation start date should also be clearly visible.
- **Storage Location:** Store the waste container in a designated satellite accumulation area that is secure, well-ventilated, and away from incompatible materials.

4. Disposal Protocol:

- **Do Not Dispose Down the Drain:** Under no circumstances should **A55453** or its containers be disposed of down the sanitary sewer.
- **Do Not Mix with Non-Hazardous Waste:** Do not dispose of **A55453** with general laboratory or municipal trash.
- **Arrange for Professional Disposal:** Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Disposal must be conducted by a licensed and certified hazardous waste disposal contractor.
- **Empty Containers:** Empty containers that held **A55453** should be managed as hazardous waste unless they have been triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **A55453**.



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Caption: Workflow for the safe disposal of **A55453** waste.

Disclaimer: This information is intended as a guide and is not a substitute for a formal Safety Data Sheet or the guidance of your institution's Environmental Health and Safety department. Always prioritize safety and regulatory compliance in all laboratory procedures.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com